

Hsd17B13-IN-1: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Hsd17B13-IN-1*

Cat. No.: *B15574068*

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An In-depth Overview of a Potent Inhibitor for Nonalcoholic Fatty Liver Disease Research

This technical guide provides a comprehensive overview of **Hsd17B13-IN-1**, a potent inhibitor of 17 β -Hydroxysteroid Dehydrogenase 13 (HSD17B13). This document is intended for researchers, scientists, and drug development professionals investigating the therapeutic potential of HSD17B13 inhibition in nonalcoholic fatty liver disease (NAFLD), nonalcoholic steatohepatitis (NASH), and other related liver disorders.

Supplier and Purchasing Information

Hsd17B13-IN-1 is a commercially available research chemical. The primary supplier is MedchemExpress.

Parameter	Information
Supplier	MedchemExpress
Product Name	HSD17B13-IN-1
Catalog Number	HY-148926
CAS Number	2770246-02-9
Molecular Formula	C ₂₃ H ₁₄ Cl ₂ F ₃ N ₃ O ₄
Molecular Weight	524.28 g/mol
Purity	>98%
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.

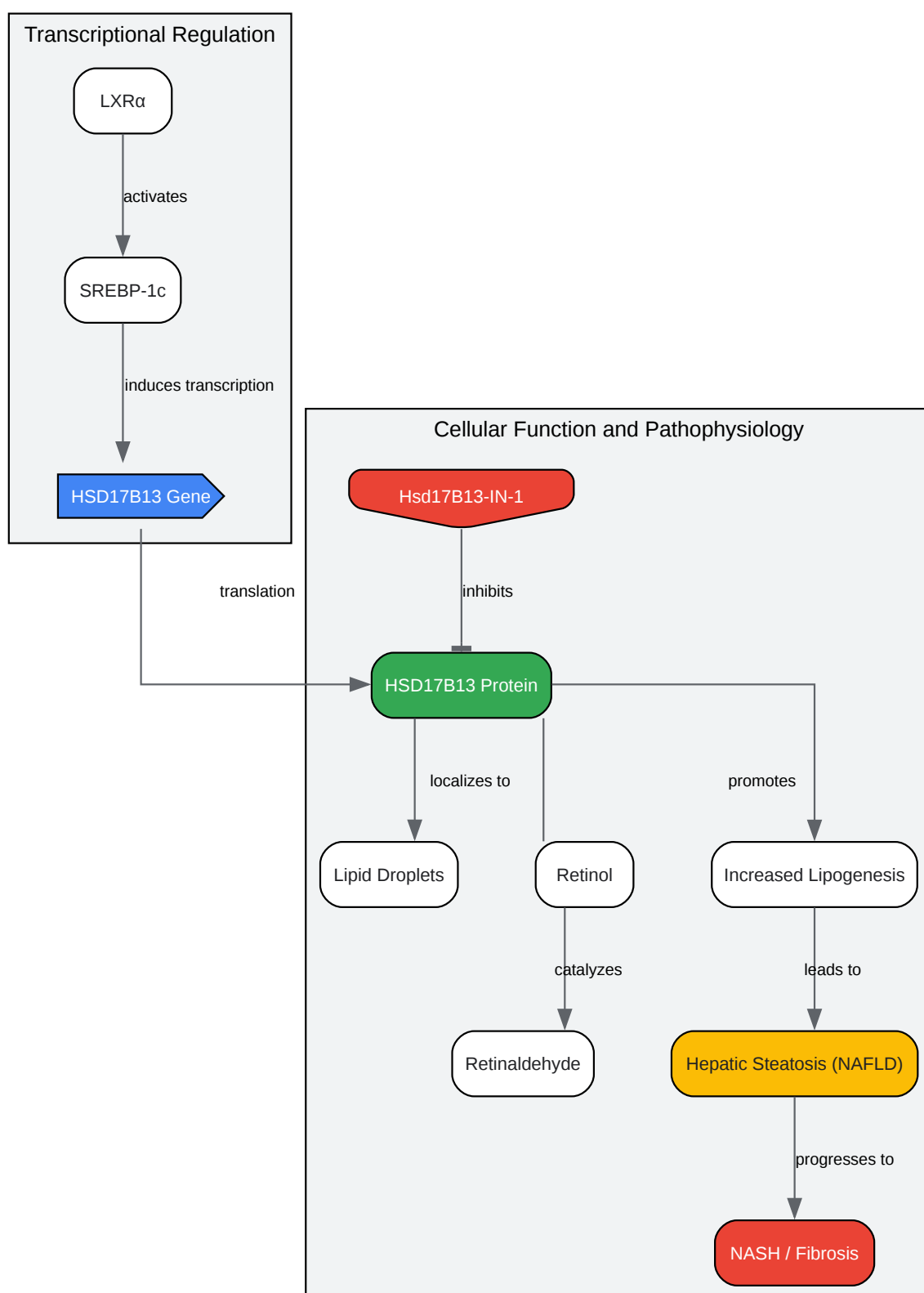
Quantitative Data

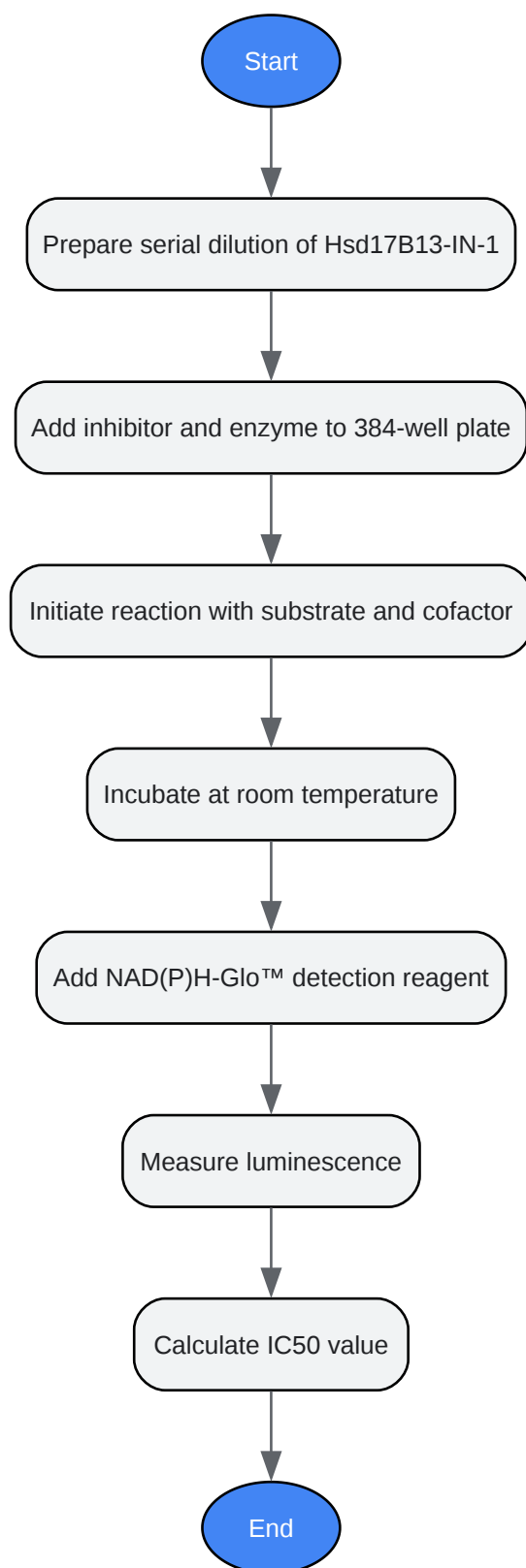
Hsd17B13-IN-1 is a potent inhibitor of HSD17B13. For comparative purposes, this guide also includes data for other well-characterized HSD17B13 inhibitors.

Inhibitor	Target	IC ₅₀	Assay Conditions	Reference
Hsd17B13-IN-1	Human HSD17B13	< 0.1 μM	Substrate: Estradiol	[1]
BI-3231	Human HSD17B13	1 nM	---	[2]
Mouse HSD17B13	13 nM	---	[2]	
Hsd17B13-IN-9	Human HSD17B13	0.01 μM	50 nM HSD17B13	[3]
INI-822	Human HSD17B13	≤ 0.1 μM	LC/MS-based estrone detection	[4]

HSD17B13 Signaling and Mechanism of Action

HSD17B13 is a lipid droplet-associated enzyme predominantly expressed in the liver.^[5] Its expression is upregulated in NAFLD, where it is thought to contribute to the progression of the disease. The enzyme is involved in hepatic lipid and retinol metabolism.^[6] The signaling pathway involves the Liver X Receptor α (LXR α) and Sterol Regulatory Element-Binding Protein-1c (SREBP-1c), key regulators of lipogenesis.^{[5][7]} Inhibition of HSD17B13 is a promising therapeutic strategy to mitigate the progression of NAFLD.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com